

Operational Safety & Technical Handling Guide: Diethyl (3-bromopropyl)malonate

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Compound of Interest

Compound Name: Diethyl 3-bromopropylmalonate

CAS No.: 10149-21-0

Cat. No.: B030597

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CAS No: 10149-21-0 Formula: $C_{10}H_{17}BrO_4$ Molecular Weight: 281.14 g/mol [1]

Introduction: The Strategic Intermediate

Diethyl (3-bromopropyl)malonate is a bifunctional building block critical to modern organic synthesis. It combines the nucleophilic potential of the malonate moiety (upon deprotonation) with the electrophilic character of the alkyl bromide. This dual reactivity makes it a linchpin in the synthesis of carboplatin derivatives, non-natural amino acids, and functionalized heterocycles.

However, this utility comes with a specific hazard profile. Unlike standard solvents, this compound acts as a soft alkylating agent. Standard Safety Data Sheets (SDS) often categorize it generically; this guide provides the granular, research-grade protocols necessary to handle it with scientific integrity.

Chemical & Physical Characterization

Data aggregated from validated experimental sources.

Property	Value	Operational Implication
Physical State	Colorless to pale yellow liquid	Color change (browning) indicates degradation (HBr release).
Boiling Point	150–155 °C @ 10 Torr	High boiling point; distillation requires high vacuum (<1 mmHg) to avoid thermal decomposition.
Density	1.286 g/mL @ 25 °C	Denser than water; will sink in aqueous biphasic washes.
Solubility	DCM, Chloroform, EtOAc, Methanol	Immiscible with water; hydrolyzes slowly in aqueous media.
Flash Point	>110 °C (Predicted)	Combustible but not highly flammable.
Vapor Pressure	Low at STP	Inhalation risk increases significantly upon heating.

Hazard Identification & Toxicology (The "Why")

Mechanism of Toxicity

The primary hazard stems from the gamma-bromoalkyl tail. While less aggressive than alpha-bromo esters (which are potent lachrymators), this compound remains an alkylating agent.

- Cellular Target: Electrophilic attack on nucleophilic residues in proteins and DNA (guanine N7).
- Physiological Effect: Direct cytotoxicity to mucous membranes and potential sensitization.

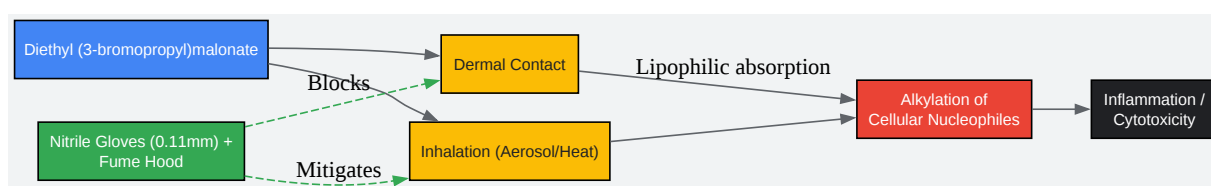
GHS Classification (Self-Validated)

Based on functional group analysis and surrogate alkyl bromide data.

- H315: Causes skin irritation.[2][3][4][5]
- H319: Causes serious eye irritation.[3][4][5][6][7]
- H335: May cause respiratory irritation.[3][5]

Exposure Pathway Visualization

The following diagram illustrates the biological interaction and necessary barriers.



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Caption: Figure 1. Pathophysiological cascade of exposure and barrier intervention points.[8]

Advanced Handling & Storage Protocols

The "Inert-First" Transfer Protocol

Standard: Prevent hydrolysis and oxidation. Why: Moisture hydrolyzes the ester groups to the dicarboxylic acid (altering stoichiometry), while light/heat can cleave the C-Br bond.

- Preparation: Dry all glassware in an oven (>120°C) for 2 hours.
- Atmosphere: Cycle the reaction vessel 3x with Argon or Nitrogen.
- Transfer:
 - Volumes < 10 mL: Use a gas-tight syringe with a long needle to pull from the bottom of the reagent bottle (under positive inert pressure).
 - Volumes > 10 mL: Use a cannula transfer technique.

- Validation: Check the liquid appearance. If the liquid is dark orange/brown, run a TLC (Hexane/EtOAc 8:2). A baseline spot indicates carboxylic acid degradation products.

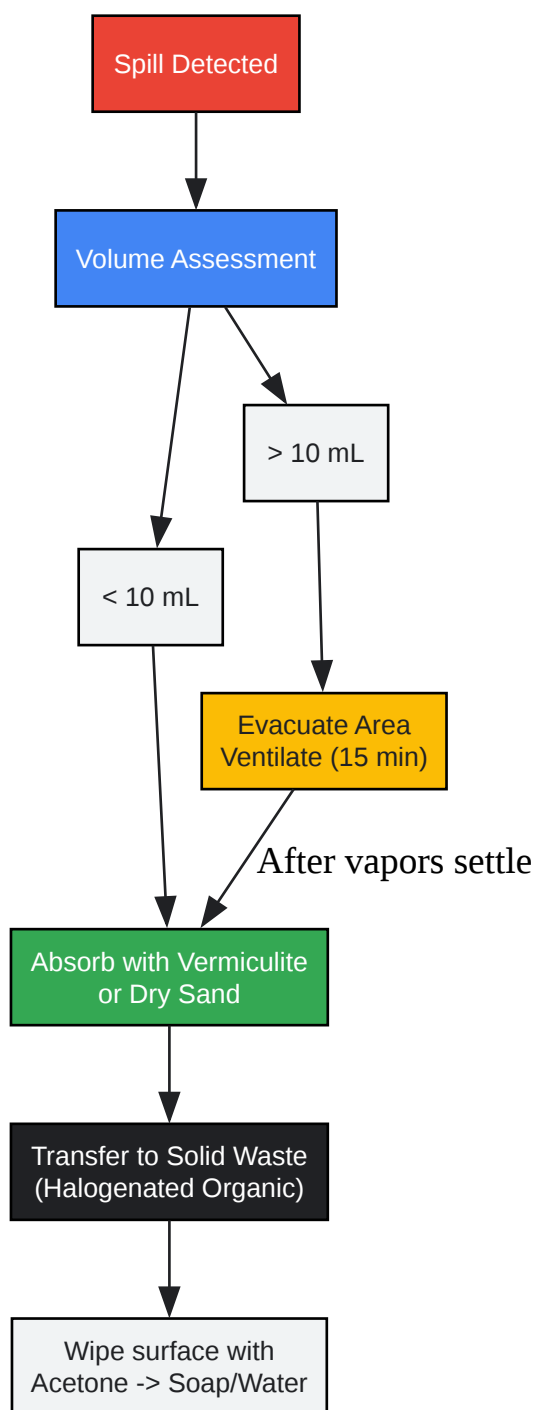
Storage Architecture

- Temperature: 2–8 °C (Refrigerated).
- Container: Amber glass (UV protection) with a Teflon-lined cap.
- Stabilization: Store under Argon. If storing for >6 months, consider adding activated 4Å molecular sieves to scavenge moisture.

Emergency Response & Waste Management

Spill Management Decision Tree

Critical Warning: Do not use water to clean up the neat chemical. Hydrolysis generates HBr (acidic gas) and malonic acid.



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Caption: Figure 2. Logic flow for containment and cleanup of alkyl bromide spills.

Fire Fighting Measures

- Media: Carbon dioxide (CO₂), dry chemical powder, or alcohol-resistant foam.[2]

- Contraindication: Do not use a high-volume water jet; this may spread the burning lipophilic liquid.
- Combustion Products: Carbon oxides (CO, CO₂) and Hydrogen Bromide (HBr) gas. Firefighters must wear SCBA.

Synthesis Utility: Contextualizing the Hazard

To understand the handling requirements, one must understand the reaction mechanism. This compound is typically used in Malonic Ester Synthesis.

- The Reaction: The alpha-proton (between the carbonyls) is acidic (pKa ~13).
- The Risk: Bases used to deprotonate the malonate (e.g., NaH, NaOEt) are incompatible with the storage of the starting material.
- Protocol: Never store Diethyl (3-bromopropyl)malonate mixed with bases. The reaction is exothermic and can run away if not cooled (0 °C) during addition.

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 12212854, **Diethyl 3-bromopropylmalonate**. Retrieved from [\[Link\]](#)
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